

Commercial Sourcing and Technical Guide for Ethionamide Sulfoxide-D3 in Research Applications

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Compound of Interest

Compound Name: *Ethionamide sulfoxide-D3*

Cat. No.: *B15599479*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Ethionamide sulfoxide-D3**, a critical deuterated internal standard for research and development. It includes a comparative summary of suppliers, guidance on its application, and a general experimental workflow.

Commercial Suppliers and Product Specifications

Ethionamide sulfoxide-D3 is available from a select number of specialized chemical suppliers. The following table summarizes the key quantitative data for the products offered by prominent vendors. Researchers are advised to visit the suppliers' websites for the most current pricing and availability.

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
CymitQuimica	TR-E890424	C ₈ D ₃ H ₇ N ₂ OS	185.26	Not specified	1mg, 10mg
MedchemExpress	HY-113475S	C ₈ H ₇ D ₃ N ₂ OS	185.26	Not specified	1mg, 5mg
LGC Standards	TRC-E890424	Not specified	Not specified	Not specified	Not specified
Pharmaffiliates	PA STI 037911	C ₈ H ₇ D ₃ N ₂ OS	185.26	Not specified	Inquire

Application and Experimental Considerations

Ethionamide sulfoxide-D3 is the deuterated analog of Ethionamide sulfoxide, a major metabolite of the antitubercular drug Ethionamide. Its primary application in a research setting is as an internal standard for quantitative analysis by mass spectrometry (MS)-based techniques, such as liquid chromatography-mass spectrometry (LC-MS). The deuterium labeling provides a distinct mass shift, allowing it to be differentiated from the endogenous analyte while exhibiting similar chromatographic behavior and ionization efficiency.

General Experimental Protocol for Use as an Internal Standard

The following is a generalized methodology for the use of **Ethionamide sulfoxide-D3** as an internal standard in a typical LC-MS experiment for the quantification of Ethionamide sulfoxide in a biological matrix.

Materials:

- **Ethionamide sulfoxide-D3** (from a commercial supplier)
- Ethionamide sulfoxide (non-labeled analytical standard)

- Biological matrix (e.g., plasma, urine, tissue homogenate)
- Acetonitrile (ACN), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, LC-MS grade
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents
- LC-MS system (e.g., a triple quadrupole mass spectrometer coupled with a high-performance liquid chromatograph)

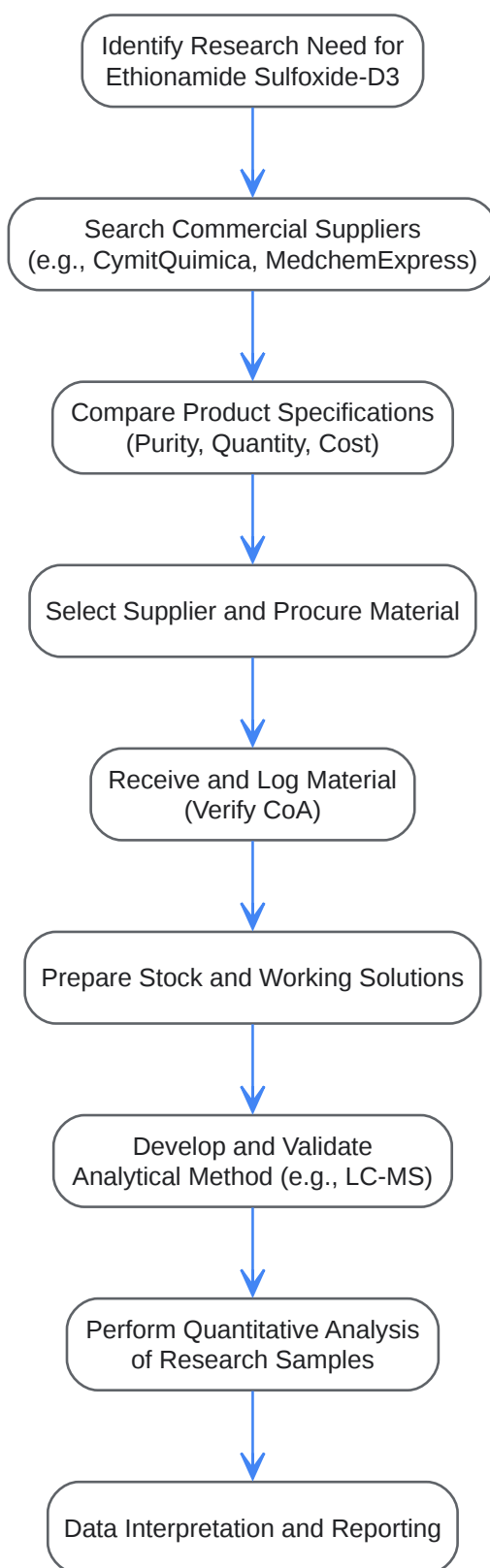
Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Ethionamide sulfoxide-D3** in a suitable solvent (e.g., methanol or DMSO) at a concentration of 1 mg/mL.
 - Prepare a series of working standard solutions of the non-labeled Ethionamide sulfoxide in the same solvent to create a calibration curve.
 - Prepare a working solution of the internal standard (**Ethionamide sulfoxide-D3**) by diluting the stock solution to a fixed concentration (e.g., 100 ng/mL) in the initial mobile phase.
- Sample Preparation:
 - Thaw biological samples to room temperature.
 - To a known volume of the biological sample (e.g., 100 µL), add a fixed volume of the internal standard working solution.
 - Perform sample clean-up to remove proteins and other interfering substances. This can be achieved through:

- Protein Precipitation: Add 3 volumes of cold acetonitrile, vortex, and centrifuge to pellet the precipitated proteins.
- Solid Phase Extraction (SPE): Condition the SPE cartridge, load the sample, wash away interferences, and elute the analyte and internal standard.
- Evaporate the supernatant or eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in a known volume of the initial mobile phase.
- LC-MS Analysis:
 - Set up the LC method, including the analytical column, mobile phases, gradient, and flow rate, to achieve chromatographic separation of Ethionamide sulfoxide.
 - Develop a Multiple Reaction Monitoring (MRM) method on the mass spectrometer. This will involve selecting precursor and product ion transitions for both Ethionamide sulfoxide and **Ethionamide sulfoxide-D3**.
 - Inject the prepared samples and calibration standards onto the LC-MS system.
- Data Analysis:
 - Integrate the peak areas for both the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the non-labeled standards.
 - Determine the concentration of Ethionamide sulfoxide in the unknown samples by interpolating their peak area ratios from the calibration curve.

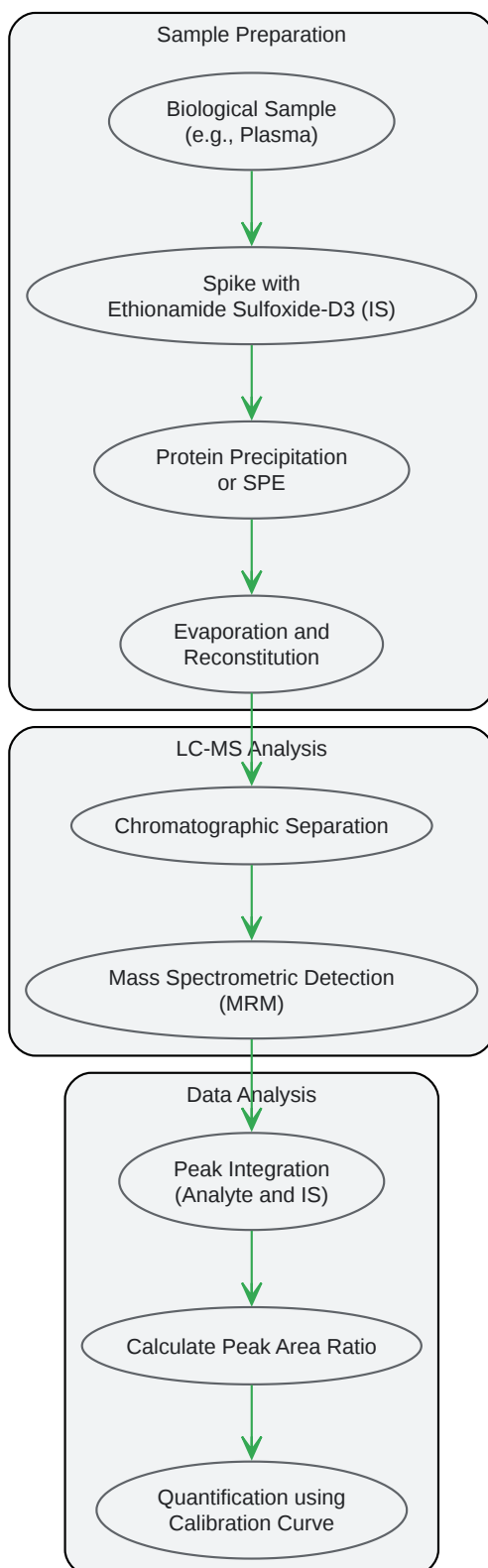
Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for procuring and utilizing **Ethionamide sulfoxide-D3** in a research context.



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Procurement and Utilization Workflow for **Ethionamide Sulfoxide-D3**.



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